

# Application Notes and Protocol for Dispersing Ceramic Nanoparticles with DISPERBYK-160

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## Compound of Interest

Compound Name: Disperbyk 160

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This document provides a detailed guide for the effective dispersion of ceramic nanoparticles in solvent-borne systems using DISPERBYK-160, a high molecular weight block copolymer wetting and dispersing additive. Proper dispersion of nanoparticles is critical for achieving uniform and stable formulations, which is essential in various applications, including the development of advanced materials and drug delivery systems.

## Introduction to DISPERBYK-160

DISPERBYK-160 is a wetting and dispersing agent designed for solvent-based systems.<sup>[1][2]</sup> It is a solution of a high molecular weight block copolymer with pigment-affinic groups that effectively deflocculates and sterically stabilizes solid particles in a liquid medium.<sup>[1][3][4][5]</sup> By adsorbing onto the surface of the nanoparticles, DISPERBYK-160 imparts a uniform electrical charge, preventing agglomeration and leading to low viscosity, high pigment loading, and improved leveling.<sup>[6][7][8]</sup>

## Materials and Equipment

Materials:

- Ceramic nanoparticles (e.g., Alumina, Zirconia, Titania)
- DISPERBYK-160

- Appropriate solvent (e.g., Xylene, Butyl Acetate)[7]
- Resin or binder system (if applicable)

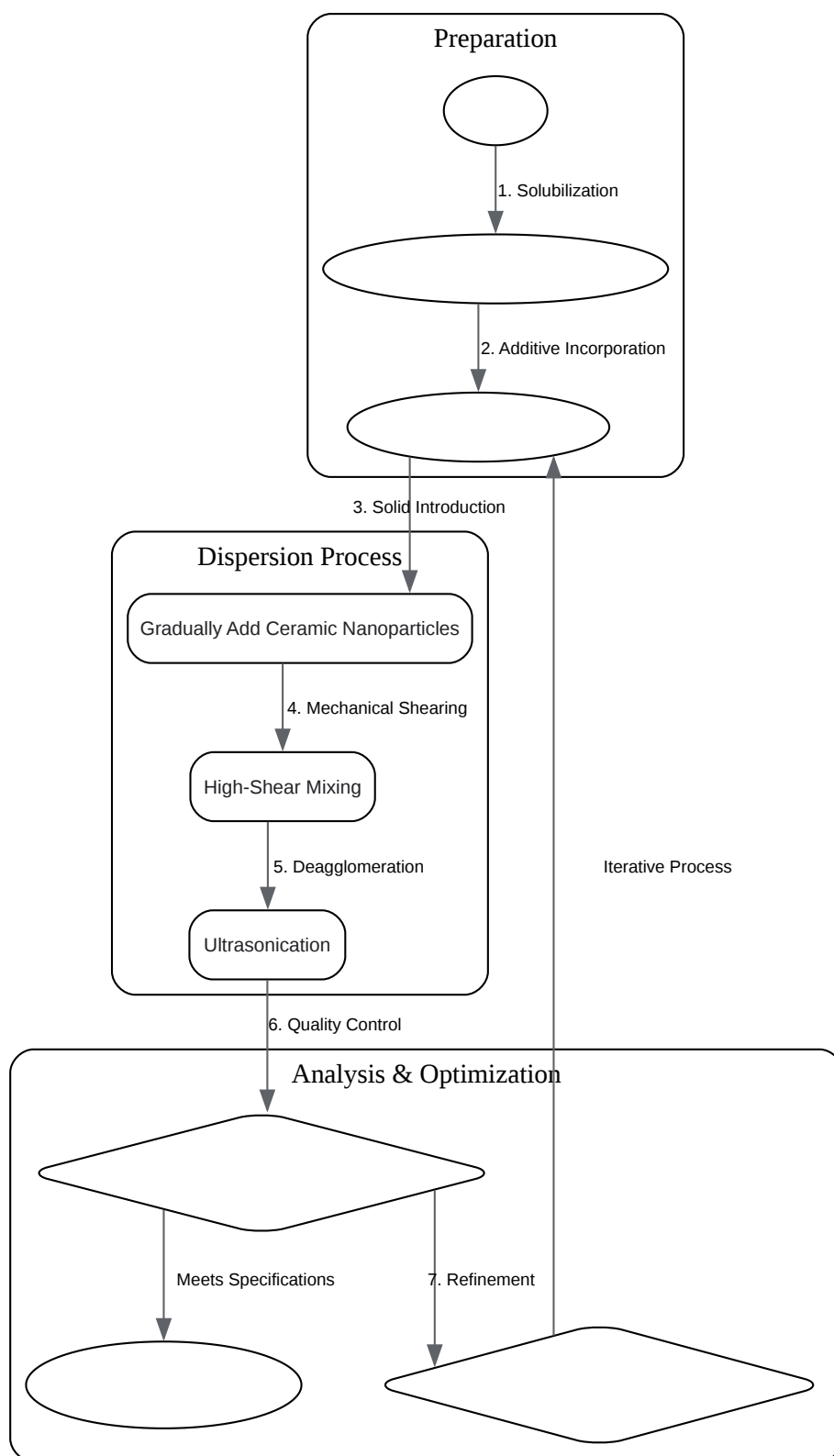
Equipment:

- High-shear mixer (e.g., rotor-stator homogenizer)
- Ultrasonic processor (bath or probe sonicator)
- Bead mill or ball mill (optional, for achieving finer dispersions)
- Analytical balance
- Viscometer
- Particle size analyzer (e.g., Dynamic Light Scattering - DLS)
- Glass beakers or other suitable mixing vessels
- Stirring apparatus (e.g., magnetic stirrer)

## Experimental Protocols

### General Dispersion Workflow

The following diagram illustrates the general workflow for dispersing ceramic nanoparticles with DISPERBYK-160.



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Caption: Workflow for Ceramic Nanoparticle Dispersion.

## Step-by-Step Protocol

- Preparation of the Millbase:
  - Measure the required amount of solvent and, if applicable, the resin into a suitable mixing vessel.
  - Begin agitation with a magnetic stirrer or overhead mixer at a moderate speed.
- Addition of DISPERBYK-160:
  - Slowly add the calculated amount of DISPERBYK-160 to the solvent/resin mixture while maintaining agitation.
  - Continue mixing until the DISPERBYK-160 is fully dissolved and the mixture is homogeneous.
  - Note: For some systems, it may be beneficial to pre-dilute DISPERBYK-160 with a portion of the formulation's solvent to approximately 15% solids before adding it to the main batch to prevent seeding.<sup>[7]</sup>
- Incorporation of Ceramic Nanoparticles:
  - Gradually add the pre-weighed ceramic nanoparticles to the agitated mixture. A slow addition rate is crucial to prevent the formation of large, difficult-to-disperse agglomerates.
- High-Shear Dispersion:
  - Once all the nanoparticles have been added, increase the mixing speed to high shear.
  - Process the mixture for 15-30 minutes. The goal is to wet out the nanoparticles and break down larger agglomerates.
- Ultrasonication:
  - For finer dispersion and deagglomeration of primary particles, subject the mixture to ultrasonication.

- Bath Sonication: Place the vessel in an ultrasonic bath for 30-60 minutes.
- Probe Sonication: Use a probe sonicator in pulsed mode to avoid excessive heat generation. A typical cycle might be 5 seconds on, 10 seconds off, for a total processing time of 15-30 minutes.
- Characterization and Optimization:
  - Allow the dispersion to cool to room temperature.
  - Measure the viscosity and particle size distribution.
  - If the dispersion does not meet the desired specifications (e.g., viscosity is too high, or particle size is too large), optimization is required. This may involve adjusting the concentration of DISPERBYK-160, the solids loading of the nanoparticles, or the processing parameters.

## Quantitative Data and Formulation Guidelines

The optimal concentration of DISPERBYK-160 is dependent on the specific surface area and surface chemistry of the ceramic nanoparticles. The following tables provide recommended starting concentrations.

Table 1: Recommended DISPERBYK-160 Dosage (as supplied) based on Nanoparticle Type

Ceramic Nanoparticle Type	Recommended Dosage (% by weight of nanoparticles)
Inorganic Pigments (General)	10 - 15% <sup>[1][2]</sup>
Titanium Dioxide	5 - 6% <sup>[1][2]</sup>

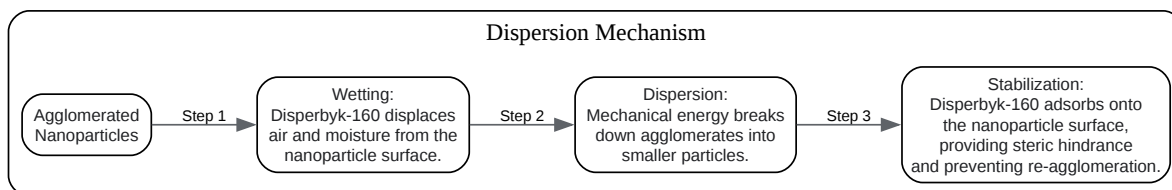
Table 2: Example Formulation for Zirconia Nanoparticle Dispersion

Component	Role	Concentration (wt%)
Nano-Zirconia	Solid Phase	Varies (e.g., 10-40%)
DISPERBYK Additive	Dispersant	3% (based on zirconia weight) [9][10]
Solvent (e.g., Xylene/Butyl Acetate 6/1)	Liquid Phase	Balance to 100%

Note: The values in the tables are starting points. It is highly recommended to perform a ladder study to determine the optimal dispersant concentration for a specific ceramic nanoparticle and solvent system.

## Mechanism of Dispersion

The dispersion process with DISPERBYK-160 involves several key stages, as illustrated below.



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Caption: Mechanism of Nanoparticle Dispersion.

DISPERBYK-160 functions by first wetting the surface of the ceramic nanoparticles, displacing adsorbed air and moisture. Subsequently, mechanical energy from high-shear mixing or ultrasonication breaks down agglomerates. Finally, the high molecular weight block copolymer structure of DISPERBYK-160 adsorbs onto the newly created surfaces, providing steric stabilization that prevents the particles from re-agglomerating.[11] This results in a stable, low-viscosity dispersion.

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